

2-Bromo-1-Indanone: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 2-Bromo-1-indanone

Cat. No.: B167726

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Bromo-1-indanone**. Understanding these parameters is critical for ensuring the integrity of the compound in research and development, particularly in the pharmaceutical industry where it serves as a key synthetic intermediate.

Core Stability Profile

2-Bromo-1-indanone, an α -halo ketone, is a reactive molecule susceptible to degradation under specific conditions. While generally stable under recommended storage, its reactivity is primarily dictated by the presence of the bromine atom at the alpha position to the carbonyl group, making it prone to nucleophilic substitution and elimination reactions.

Summary of Stability and Storage Data

Parameter	Recommendation/Observation	Citation
Chemical Stability	Stable under normal and recommended storage conditions.	[1][2]
Storage Temperature	Store in a cool place. Ambient temperatures are also mentioned.	[2]
Atmosphere	Storage under an inert gas is recommended to prevent potential reactions with atmospheric components.	
Moisture/Humidity	Keep container tightly closed in a dry environment to prevent hydrolysis.	[2]
Light Sensitivity	Store in a shaded area. α -halo ketones can be sensitive to light, potentially leading to decomposition.	
Air Sensitivity	The related compound, 2-indanone, is unstable in air at room temperature, suggesting potential sensitivity for 2-bromo-1-indanone.	
Incompatible Materials	Strong oxidizing agents, strong bases, and nucleophiles can react with and degrade the compound.	[3]
Hazardous Decomposition	Thermal decomposition may lead to the release of irritating gases and vapors, including hydrogen bromide.	[1]

Potential Degradation Pathways

The primary degradation pathways for **2-Bromo-1-indanone** are inferred from the general reactivity of α -halo ketones. These include:

- **Hydrolysis:** In the presence of water, **2-bromo-1-indanone** can undergo hydrolysis to replace the bromine atom with a hydroxyl group, forming 2-hydroxy-1-indanone. This reaction can be accelerated by acidic or basic conditions.
- **Reaction with Nucleophiles:** Being a potent alkylating agent, **2-bromo-1-indanone** readily reacts with various nucleophiles.^{[3][4]} This includes amines, thiols, and alcohols, leading to the formation of corresponding substitution products.
- **Elimination Reactions:** In the presence of a base, **2-bromo-1-indanone** can undergo dehydrobromination to form an α,β -unsaturated ketone.
- **Photodecomposition:** Exposure to light, particularly UV radiation, may induce cleavage of the carbon-bromine bond, leading to radical species and subsequent decomposition. The study of photobromination of indanones suggests the potential for light-induced reactions.^{[5][6]}
- **Thermal Decomposition:** At elevated temperatures, the molecule can decompose, releasing hazardous fumes such as hydrogen bromide.^[1]

Recommended Experimental Protocols

While specific, validated stability-indicating methods for **2-Bromo-1-indanone** are not readily available in the public domain, a general protocol for assessing its stability can be established.

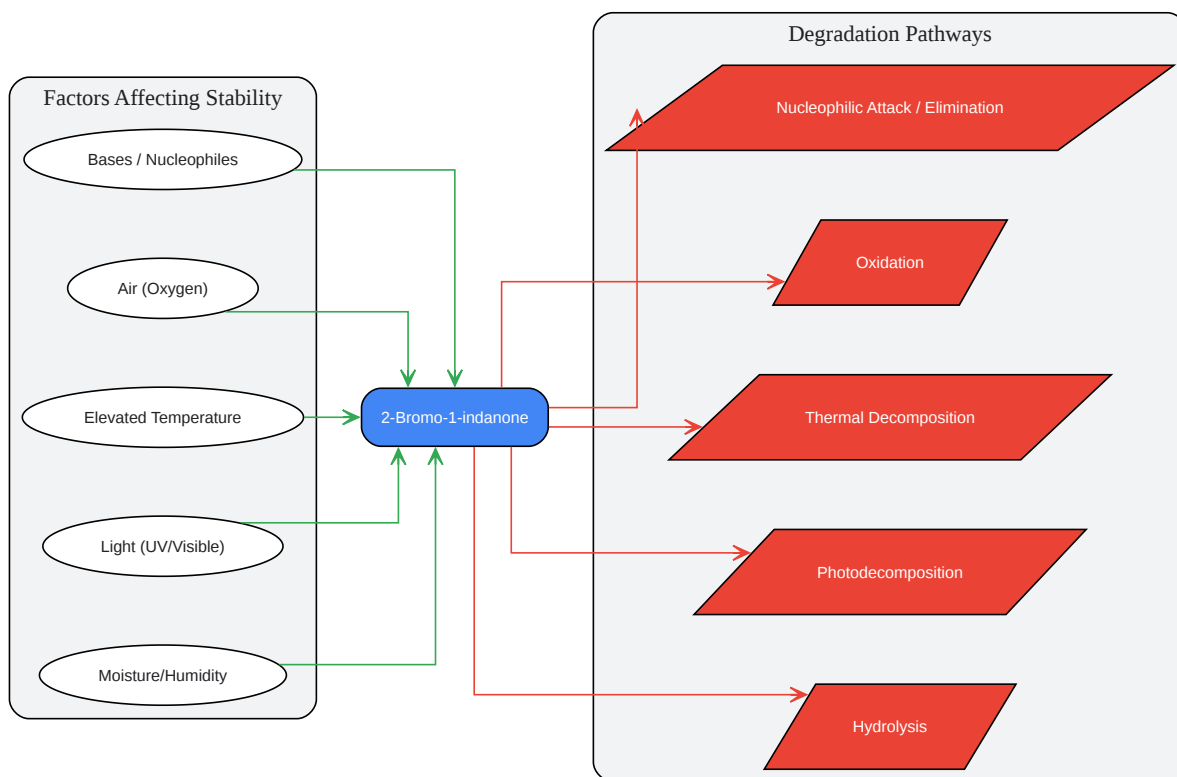
General Protocol for Chemical Stability Assessment

- **Sample Preparation:** Prepare solutions of **2-Bromo-1-indanone** in relevant solvents (e.g., acetonitrile, methanol) at a known concentration.
- **Stress Conditions:** Subject the prepared samples to a range of stress conditions, including:
 - **Acidic Hydrolysis:** Treat with a dilute acid (e.g., 0.1 N HCl) at room temperature and elevated temperature (e.g., 60°C).

- Basic Hydrolysis: Treat with a dilute base (e.g., 0.1 N NaOH) at room temperature.
- Oxidative Degradation: Treat with a dilute oxidizing agent (e.g., 3% H₂O₂) at room temperature.
- Thermal Degradation: Expose the solid compound and its solution to elevated temperatures (e.g., 60°C, 80°C).
- Photostability: Expose the solid compound and its solution to UV and visible light, as per ICH Q1B guidelines.
- Time Points: Withdraw aliquots from each stressed sample at predetermined time intervals (e.g., 0, 2, 4, 8, 24 hours).
- Analysis: Analyze the withdrawn samples using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a UV detector. A reverse-phase C18 column is often a good starting point.
- Quantification: Determine the percentage of remaining **2-Bromo-1-indanone** and the formation of any degradation products by comparing the peak areas to an unstressed control sample.
- Data Interpretation: Evaluate the extent of degradation under each condition to identify the factors to which **2-Bromo-1-indanone** is most sensitive.

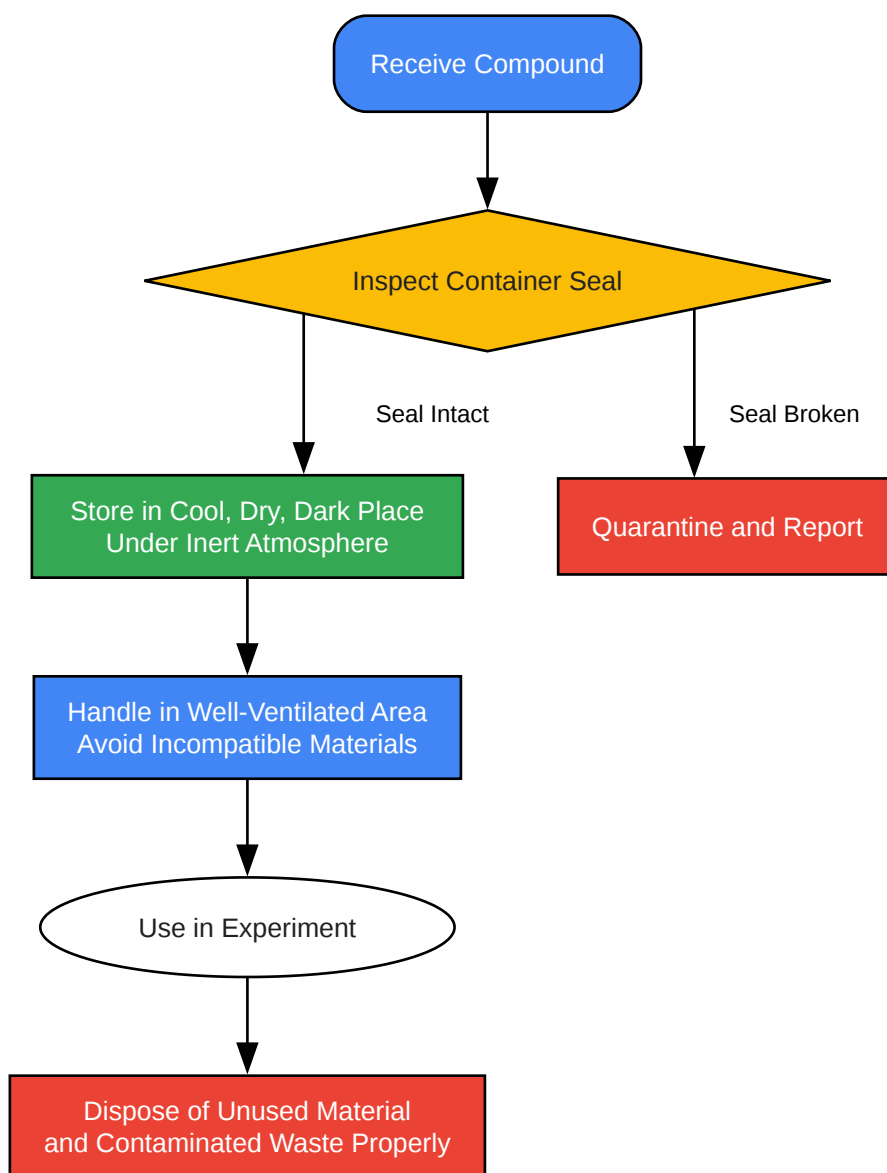
Visualizing Stability and Handling

The following diagrams illustrate the key factors influencing the stability of **2-Bromo-1-indanone** and a recommended workflow for its handling and storage.



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Caption: Factors leading to the degradation of **2-Bromo-1-indanone**.



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Caption: Recommended workflow for handling and storage of **2-Bromo-1-indanone**.

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